

Best practices for handling and storing light-sensitive Norepinephrine Bitartrate

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Compound of Interest

Compound Name: Norepinephrine Bitartrate

Cat. No.: B000456

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Technical Support Center: Norepinephrine Bitartrate

Welcome to the Technical Support Center for **Norepinephrine Bitartrate**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the best practices for handling and storing this light-sensitive compound. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **Norepinephrine Bitartrate** powder?

A1: **Norepinephrine Bitartrate** powder is sensitive to light, air, and temperature.^[1] To ensure its stability, it should be stored at controlled room temperature, typically between 20°C to 25°C (68°F to 77°F), protected from light.^{[2][3]} Some suppliers recommend refrigerated storage at 2°C - 8°C.^[4] For long-term storage, it is crucial to keep the container tightly sealed in a dry and well-ventilated area.^[2]

Q2: How should I prepare and store stock solutions of **Norepinephrine Bitartrate**?

A2: It is highly recommended to prepare stock solutions fresh for each experiment to avoid degradation.^[1] If storage is necessary, stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.^{[1][5]} To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.^{[1][6]} Always

store solutions in tightly sealed, light-protecting containers, such as amber vials or by wrapping the container in foil.[1]

Q3: My **Norepinephrine Bitartrate** solution has turned a pinkish or brownish color. Can I still use it?

A3: No, you should discard any discolored solution immediately.[6][7] The discoloration indicates oxidation and degradation of the norepinephrine, which will lead to inaccurate and unreliable experimental results.[6][8] This degradation is accelerated by exposure to light, air (oxygen), high temperatures, and a pH above 6.0.[9]

Q4: I see a precipitate in my **Norepinephrine Bitartrate** solution after thawing. What should I do?

A4: Do not use a solution that contains a visible precipitate.[6][9] Precipitate formation can be a sign of degradation, improper pH, or incompatibility with the solvent.[6] Solutions should always be clear and colorless to slightly yellow.[7][10]

Q5: What is the recommended diluent for preparing **Norepinephrine Bitartrate** solutions for infusion?

A5: Dextrose 5% (D5W) with or without sodium chloride is the recommended diluent for infusion.[9][11] The dextrose provides protection against significant drug loss due to oxidation.[9][11]

Q6: How does pH affect the stability of **Norepinephrine Bitartrate** solutions?

A6: The pH of the solution is a primary determinant of catecholamine stability.[9] **Norepinephrine Bitartrate** is most stable in acidic conditions, with a pH range of 3.6 to 6.0.[9][11] It is alkali-labile, and its degradation rate increases significantly at a pH above 6.0.[9][11] For instance, at pH 6.5, a 5% loss can occur in 6 hours, while at pH 7.5, a 5% loss can occur in just 4 hours.[9][11]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent or weaker-than-expected experimental results.	Degradation of Norepinephrine Bitartrate due to improper storage or handling.[1]	Ensure the powder is stored at the correct temperature and protected from light and moisture. Prepare fresh stock solutions for each experiment. If using stored stock solutions, verify they are within the recommended storage time and have not undergone multiple freeze-thaw cycles.[1][6]
Oxidation of norepinephrine in the working solution.	Prepare working solutions immediately before use. Consider adding an antioxidant, such as ascorbic acid or sodium metabisulfite, to your solvent to improve stability, especially for in vitro assays.[1][12]	
Solution discoloration (pink, red, or brown).	Oxidation and degradation of the norepinephrine molecule.	Discard the discolored solution immediately.[6] To prevent this, always protect solutions from light, store at the recommended temperature, and consider preparing them fresh.
Precipitate formation in the solution.	Repeated freeze-thaw cycles, improper pH leading to the formation of insoluble degradation products, or incompatibility with the diluent.[6]	Do not use a solution with a visible precipitate.[6] Prepare fresh solutions and avoid multiple freeze-thaw cycles by aliquoting stock solutions.[6] Ensure the pH of your solution is within the stable range (3.6-6.0).[9]

Quantitative Data Summary

Table 1: Storage Conditions and Stability of **Norepinephrine Bitartrate** Solutions

Concentration	Diluent	Storage Temperature	Light Condition	pH	Stability Result	Citation
64 mg/L	D5W or NS	4°C	Protected	Not Specified	>95% remaining after 61 days	[12]
64 mg/L	D5W or NS	4°C	Exposed	Not Specified	90% remaining after 39 days	[12]
0.2 & 0.5 mg/mL	NS	5°C or -20°C	Protected	3.35 - 3.60	Stable for at least 365 days	[12] [13]
0.2 & 0.5 mg/mL	NS	25°C	Protected	3.35 - 3.60	Significant degradation and coloring appeared after 90-120 days	[12] [13]
5 mg/L	D5W	Not Specified	Not Specified	6.5	5% loss in 6 hours	[9] [11]
5 mg/L	D5W	Not Specified	Not Specified	7.5	5% loss in 4 hours	[9] [11]
0.50 & 1.16 mg/mL	G5%	20-25°C	Protected or Unprotected	Not Specified	>95.0% of initial concentration retained after 48 hours	[14] [15]

Experimental Protocols

Protocol 1: Preparation of an Oxidation-Resistant **Norepinephrine Bitartrate** Stock Solution (10 mM)

Objective: To prepare a 10 mM stock solution of **Norepinephrine Bitartrate** with enhanced stability against oxidation.

Materials:

- L-Norepinephrine (+)-bitartrate salt monohydrate (M.W. = 337.28 g/mol)
- 5% Dextrose in Water (D5W) or deionized water
- 0.1 M HCl (if using deionized water)
- EDTA or Sodium Metabisulfite (optional, as antioxidant)
- Calibrated analytical balance
- Sterile, light-protecting containers (e.g., amber glass vials or polypropylene cryovials)
- Sterile 0.22 μm syringe filter
- Vortex mixer
- pH meter

Procedure:

- Prepare the Vehicle:
 - Use a diluent of 5% Dextrose in Water (D5W).
 - Alternatively, use deionized water and adjust the pH to between 3.6 and 4.0 using 0.1 M HCl.[\[12\]](#)
 - For enhanced stability, consider adding an antioxidant such as 0.1 mM EDTA or 0.1% sodium metabisulfite to the vehicle.[\[12\]](#)

- Pre-chill the vehicle to 4°C.
- Weigh the Norepinephrine:
 - On a calibrated analytical balance, carefully weigh the required amount of L-Norepinephrine (+)-bitartrate salt monohydrate. For 10 mL of a 10 mM solution, you will need 33.73 mg.
 - Perform this step quickly to minimize exposure to air and light.[\[12\]](#)
- Dissolve the Norepinephrine:
 - Add the weighed **norepinephrine bitartrate** to your prepared, pre-chilled vehicle.
 - Gently vortex the tube until the powder is completely dissolved. Visually inspect for any undissolved particles.[\[6\]](#)
- Package for Storage:
 - Using a sterile 0.22 µm syringe filter, filter the stock solution into sterile, light-protecting containers.[\[6\]](#)
 - Aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and contamination.[\[1\]](#)[\[6\]](#)
 - If possible, purge the headspace of each vial with an inert gas (e.g., nitrogen or argon) before sealing to minimize exposure to oxygen.[\[12\]](#)
- Store Properly:
 - Label the vials clearly with the compound name, concentration, and date of preparation.
 - For long-term storage (months to a year), store the aliquots at -20°C or colder.[\[1\]](#)[\[5\]](#)
 - For short-term storage (up to 2 months), store at 4°C.[\[12\]](#)

Protocol 2: High-Performance Liquid Chromatography (HPLC) Method for Purity Assessment

Objective: To determine the purity of a **Norepinephrine Bitartrate** sample and identify any degradation products.

Materials:

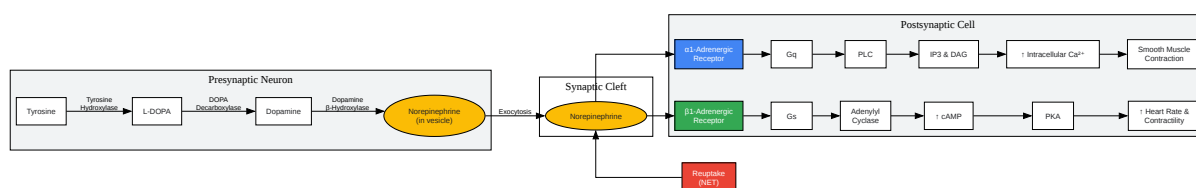
- HPLC system with a UV detector
- C18 HPLC column
- **Norepinephrine Bitartrate** reference standard
- Mobile phase: A solution of 0.22g sodium heptanesulfonate in 160mL of water and 40mL of methanol, with the pH adjusted to 3.0 with phosphoric acid. The mobile phase should be filtered and degassed.[\[16\]](#)
- Sample and standard solutions prepared in the mobile phase.

Procedure:

- Standard Solution Preparation:
 - Accurately weigh and dissolve the **Norepinephrine Bitartrate** reference standard in the mobile phase to prepare a stock solution of a known concentration (e.g., 1 mg/mL).
 - Prepare a series of working standards by diluting the stock solution.[\[16\]](#)
- Sample Solution Preparation:
 - Accurately weigh and dissolve the **Norepinephrine Bitartrate** sample in the mobile phase to a similar concentration as the standard solution.
- Chromatographic Conditions:
 - Column: C18
 - Mobile Phase: As described above.
 - Flow Rate: (To be optimized for the specific system and column)

- Detection Wavelength: (To be optimized, typically around 280 nm)
- Injection Volume: (To be optimized)
- Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Record the chromatograms.
- Data Analysis:
 - Identification: Compare the retention time of the major peak in the sample chromatogram with that of the norepinephrine reference standard.[16]
 - Purity Calculation: Calculate the purity of the sample using the area percent method, by comparing the peak area of the main peak to the total area of all peaks in the chromatogram.[16]
 - Impurity Identification: Identify any known impurities by comparing their retention times with those of available reference standards.[16]

Visualizations



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Phone: (601) 213-4426
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